

# 6-ethyl-7-hydroxy-4-methyl-2H-chromen-2-one

## CAS number

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### Compound of Interest

Compound Name: 6-ethyl-7-hydroxy-4-methyl-2H-chromen-2-one

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An In-depth Technical Guide to **6-ethyl-7-hydroxy-4-methyl-2H-chromen-2-one**

CAS Number: 1484-73-7

This technical guide provides a comprehensive overview of **6-ethyl-7-hydroxy-4-methyl-2H-chromen-2-one**, a substituted coumarin derivative. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research. Due to the limited availability of data for this specific derivative, this guide includes information on the closely related and well-studied parent compound, 7-hydroxy-4-methylcoumarin, to provide relevant context and experimental approaches.

## Chemical and Physical Properties

The fundamental properties of **6-ethyl-7-hydroxy-4-methyl-2H-chromen-2-one** have been compiled from various chemical databases.<sup>[1][2]</sup> These properties are essential for its handling, characterization, and application in research settings.

Property	Value	Source
CAS Number	1484-73-7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>12</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	204.22 g/mol	<a href="#">[1]</a>
IUPAC Name	6-ethyl-7-hydroxy-4-methylchromen-2-one	<a href="#">[1]</a>
Synonyms	6-Ethyl-7-hydroxy-4-methylcoumarin	<a href="#">[1]</a>
Computed XLogP3	2.7	<a href="#">[1]</a>
Hydrogen Bond Donor Count	1	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	3	<a href="#">[1]</a>
Rotatable Bond Count	2	<a href="#">[1]</a>
Exact Mass	204.078644241 Da	<a href="#">[1]</a>
Topological Polar Surface Area	46.5 Å <sup>2</sup>	<a href="#">[1]</a>

## Spectral Information

Spectral data is crucial for the identification and structural elucidation of the compound. The following data has been reported for **6-ethyl-7-hydroxy-4-methyl-2H-chromen-2-one**.[\[1\]](#)

Spectrum Type	Details
<sup>1</sup> H NMR	Instrument: Varian A-60
<sup>13</sup> C NMR	Source: Lehigh University, Bethlehem, PA
FTIR	Technique: KBr Wafer
Raman	SpectraBase

Note: While the existence of these spectra is noted, detailed peak assignments for **6-ethyl-7-hydroxy-4-methyl-2H-chromen-2-one** are not readily available in the public domain. Researchers should refer to the Certificate of Analysis for lot-specific data or perform their own spectral analysis.

## Experimental Protocols

Detailed experimental protocols for the synthesis of the specific 6-ethyl derivative are not widely published. However, the synthesis of coumarins, particularly 7-hydroxy-4-methylcoumarin derivatives, is commonly achieved via the Pechmann condensation. This acid-catalyzed reaction involves the condensation of a phenol with a  $\beta$ -ketoester. The following protocol is a generalized method adapted from procedures for similar coumarin derivatives and can be modified for the synthesis of the target compound.

### Synthesis via Pechmann Condensation

This protocol describes the synthesis of a 7-hydroxy-4-methylcoumarin derivative. To synthesize the 6-ethyl variant, the starting material would be 4-ethylresorcinol instead of resorcinol.

#### Materials:

- 4-Ethylresorcinol
- Ethyl acetoacetate
- Concentrated Sulfuric Acid ( $H_2SO_4$ ) or Amberlyst-15 as a reusable solid acid catalyst
- Ethanol (for recrystallization)
- Crushed ice
- Deionized water

#### Procedure:

- In a round-bottom flask, combine equimolar amounts of 4-ethylresorcinol and ethyl acetoacetate.

- Cool the flask in an ice bath to maintain a temperature below 10°C.
- Slowly add concentrated sulfuric acid dropwise to the mixture with constant stirring. The amount of acid should be sufficient to act as both a catalyst and a solvent.
- After the addition of acid, allow the reaction mixture to slowly warm to room temperature and continue stirring for several hours (typically 18-24 hours) until the reaction is complete. The progress can be monitored by Thin Layer Chromatography (TLC).
- Once the reaction is complete, pour the mixture slowly into a beaker containing crushed ice.
- The crude product will precipitate out of the solution.
- Filter the solid precipitate using a Buchner funnel and wash thoroughly with cold deionized water to remove any remaining acid.
- Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to yield the pure **6-ethyl-7-hydroxy-4-methyl-2H-chromen-2-one**.

## Biological Activity

While specific biological activity data for **6-ethyl-7-hydroxy-4-methyl-2H-chromen-2-one** is not extensively documented, the coumarin scaffold is of significant interest in drug discovery. Derivatives of 4-methylcoumarin have been investigated for a range of pharmacological activities.

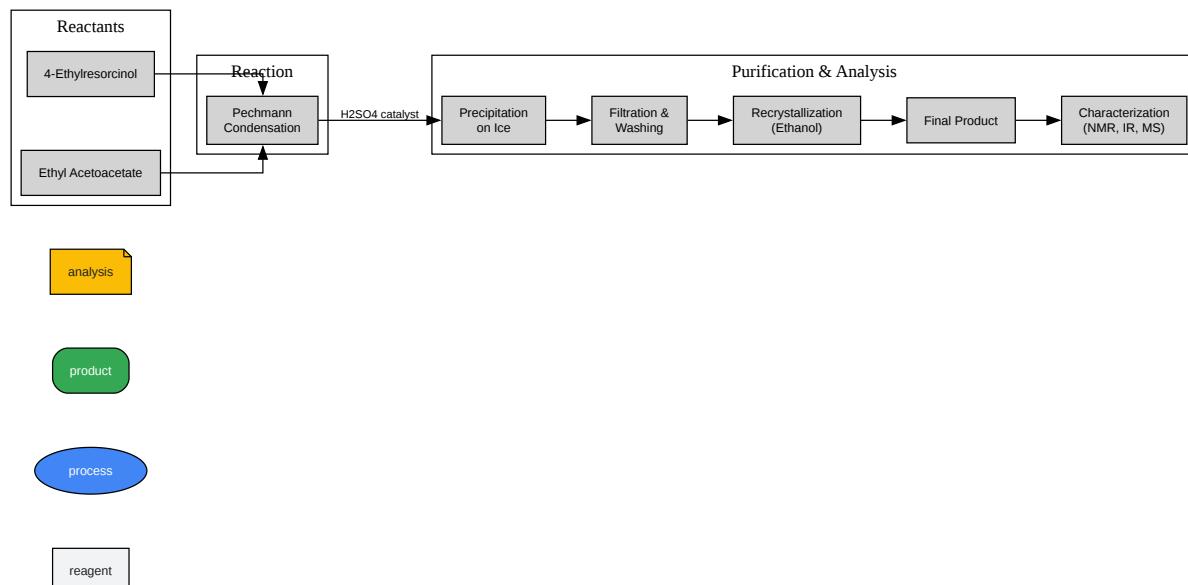
- Anticancer Activity: Various derivatives of 7-hydroxy-4-methylcoumarin have been synthesized and tested against human cancer cell lines, including chronic myelogenous leukemia (K562), colon adenocarcinoma (LS180), and breast adenocarcinoma (MCF-7).<sup>[3]</sup> Structure-activity relationship (SAR) studies indicate that substitutions on the coumarin ring can significantly influence cytotoxic effects.<sup>[3]</sup>
- Antioxidant and Antimicrobial Activity: New coumarin derivatives synthesized from 7-hydroxy-4-methylcoumarin have shown promising antioxidant activity when tested with DPPH (1,1-diphenyl-2-picrylhydrazyl) and effective antibacterial properties against both gram-positive and gram-negative bacteria.<sup>[4]</sup>

- General Pharmacological Potential: The 4-hydroxycoumarin scaffold is well-known for its anticoagulant properties (e.g., warfarin).[5] Furthermore, coumarin derivatives have been explored for anti-inflammatory, antiviral, and anti-HIV activities, highlighting the broad therapeutic potential of this class of compounds.[5]

Further research is required to elucidate the specific biological profile of the 6-ethyl derivative.

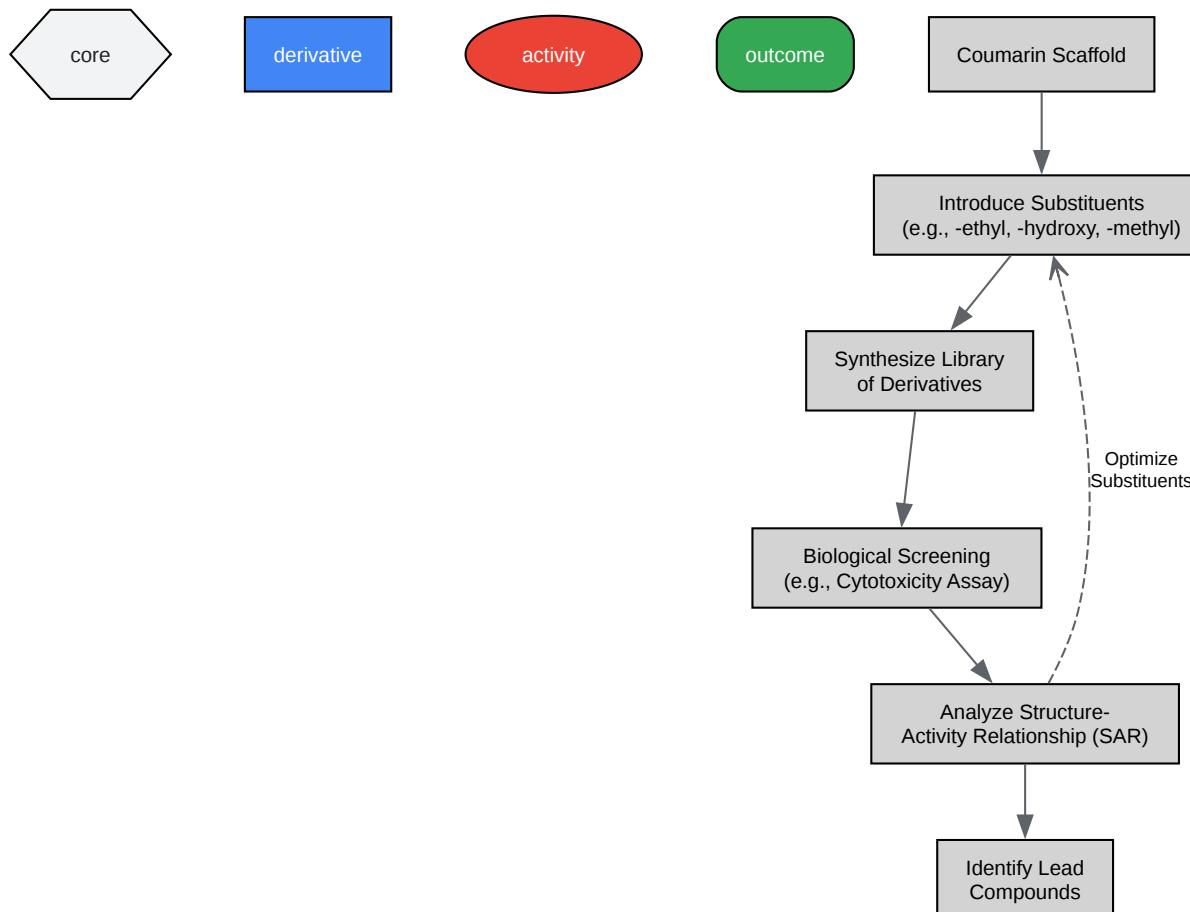
## Visualized Workflows

As no specific signaling pathways involving **6-ethyl-7-hydroxy-4-methyl-2H-chromen-2-one** are documented, the following diagrams illustrate a generalized workflow for its synthesis and a logical relationship for SAR studies.



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Caption: Generalized workflow for the synthesis of **6-ethyl-7-hydroxy-4-methyl-2H-chromen-2-one**.

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Caption: Logical workflow for Structure-Activity Relationship (SAR) studies of coumarin derivatives.

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